

# Physical appearance and stability of 6-Bromo-1-chlorophthalazine

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## Compound of Interest

Compound Name: 6-Bromo-1-chlorophthalazine

Cat. No.: B1343828

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## In-Depth Technical Guide: 6-Bromo-1-chlorophthalazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical appearance and stability of **6-Bromo-1-chlorophthalazine**, a key intermediate in pharmaceutical synthesis. This document outlines its known physicochemical properties, recommended experimental protocols for its handling and stability assessment, and visual representations of relevant workflows.

## Physicochemical Properties

Precise experimental data for **6-Bromo-1-chlorophthalazine** is limited in publicly available literature. The following table summarizes available data, including predicted values and data from closely related analogs to provide a comprehensive profile.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>4</sub> BrClN <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	243.49 g/mol	<a href="#">[1]</a>
Appearance	White to yellow or pale-yellow to yellow-brown solid	<a href="#">[1]</a>
Melting Point	No experimental data available. The related compound, 6-Bromophthalazine, has a melting point of 110 °C. The melting point of 1-Chlorophthalazine is 109-112 °C.	<a href="#">[3]</a>
Boiling Point	Predicted: 419.2 ± 25.0 °C	
Density	Predicted: 1.762 ± 0.06 g/cm <sup>3</sup>	
Solubility	No experimental data available. Generally, halogenated phthalazines exhibit solubility in common organic solvents like dichloromethane, ethanol, and methanol, with insolubility in water.	<a href="#">[4]</a>
pKa	Predicted: 0.78 ± 0.30	
Purity	Typically available at 97% purity.	<a href="#">[1]</a>

## Stability Profile

Specific stability studies on **6-Bromo-1-chlorophthalazine** are not readily available in the literature. A Safety Data Sheet for the compound indicates that there is no data available on its chemical stability.[\[4\]](#) Therefore, this section outlines a comprehensive set of recommended

experimental protocols for assessing its stability based on the International Council for Harmonisation (ICH) guidelines for new drug substances.

## Recommended Stability Testing Protocols

A thorough stability program should be established to evaluate the intrinsic stability of **6-Bromo-1-chlorophthalazine**. This involves forced degradation (stress testing) and long-term stability studies.

### 2.1.1. Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and establish the degradation pathways of the molecule. These studies also help in developing and validating stability-indicating analytical methods.

- Methodology:
  - Sample Preparation: Prepare solutions or suspensions of **6-Bromo-1-chlorophthalazine** in appropriate solvents. A control sample, protected from the stress condition, should be analyzed concurrently.
  - Stress Conditions: Expose the samples to the following conditions as per ICH Q1A guidelines:
    - Acid Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
    - Base Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
    - Oxidative Degradation: 3% H<sub>2</sub>O<sub>2</sub> at room temperature for 24 hours.
    - Thermal Degradation: Store the solid compound at 80°C for 48 hours.
    - Photostability: Expose the solid compound to light with an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.<sup>[5][6]</sup> A control sample should be wrapped in aluminum foil to protect it from light.

- Analysis: Analyze the stressed samples at appropriate time points using a validated stability-indicating High-Performance Liquid Chromatography (HPLC) method. The method should be capable of separating the parent compound from all significant degradation products.
- Peak Purity Analysis: Employ a photodiode array (PDA) detector to assess peak purity and ensure that the chromatographic peaks of the parent compound and degradation products are homogeneous.

#### 2.1.2. Long-Term Stability Studies

Long-term stability studies provide evidence on how the quality of the substance varies with time under the influence of environmental factors.

- Methodology:
  - Storage Conditions: Store samples of **6-Bromo-1-chlorophthalazine** under the following long-term and accelerated conditions as recommended by ICH Q1A:
    - Long-Term:  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  / 60% RH  $\pm 5\%$  RH.
    - Accelerated:  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  / 75% RH  $\pm 5\%$  RH.
  - Testing Frequency: Test the samples at specified time intervals (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months for long-term studies, and 0, 3, and 6 months for accelerated studies).
  - Analytical Parameters: At each time point, analyze the samples for appearance, assay, and degradation products using a validated stability-indicating method.

## Experimental Protocols

This section provides a representative experimental workflow for the synthesis and purification of halogenated phthalazines, which can be adapted for **6-Bromo-1-chlorophthalazine**. It also includes guidelines for safe handling and storage.

## Synthesis of a Halogenated Phthalazine Derivative (Representative Procedure)

The synthesis of **6-Bromo-1-chlorophthalazine** would likely involve the cyclization of a substituted phthalic acid derivative with a hydrazine source, followed by chlorination. The following is a general procedure adapted from the synthesis of related phthalazine derivatives.

- Step 1: Synthesis of 6-Bromophthalazin-1(2H)-one
  - A mixture of 4-bromophthalic anhydride and hydrazine hydrate in glacial acetic acid is refluxed for 4-6 hours.
  - The reaction mixture is cooled, and the precipitated solid is filtered, washed with water, and dried to yield 6-bromophthalazin-1(2H)-one.
- Step 2: Chlorination to form **6-Bromo-1-chlorophthalazine**
  - 6-Bromophthalazin-1(2H)-one is treated with an excess of phosphorus oxychloride ( $\text{POCl}_3$ ).
  - The mixture is heated at reflux for 3-5 hours.
  - After cooling, the excess  $\text{POCl}_3$  is removed under reduced pressure.
  - The residue is carefully quenched with ice-water and neutralized with a base (e.g., sodium bicarbonate solution).
  - The resulting precipitate is filtered, washed with water, and dried.
- Step 3: Purification
  - The crude **6-Bromo-1-chlorophthalazine** is purified by recrystallization from a suitable solvent such as ethanol or by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.

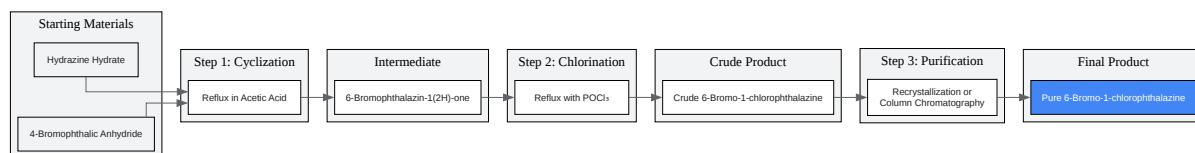
## Handling and Storage

- Handling:
  - Handle in a well-ventilated place.[\[4\]](#)

- Wear suitable protective clothing, including gloves and safety goggles.[4]
- Avoid contact with skin and eyes.[4]
- Avoid the formation of dust and aerosols.[4]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[4]
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
  - Store away from incompatible materials and foodstuff containers.[4]
  - Recommended storage temperatures from suppliers range from room temperature to 2-8°C.

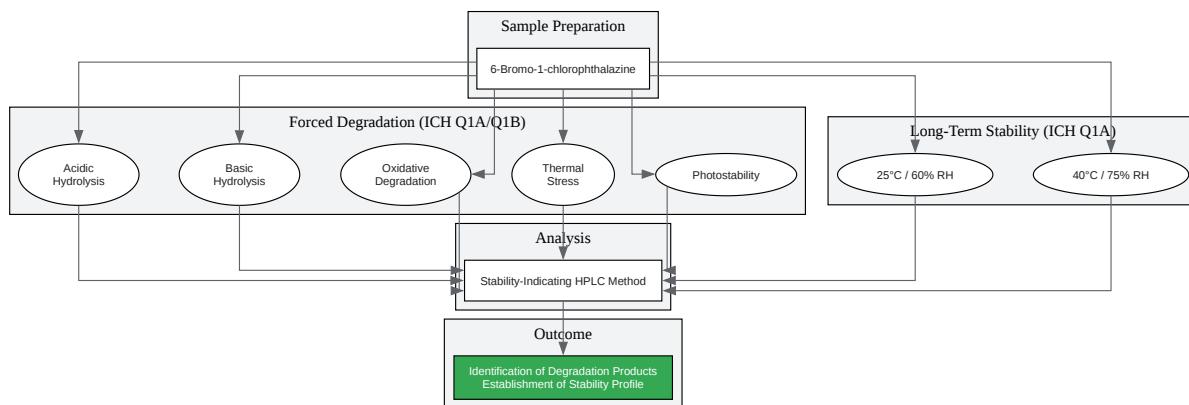
## Visualizations

The following diagrams illustrate key experimental workflows.



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Caption: A representative workflow for the synthesis of **6-Bromo-1-chlorophthalazine**.

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Caption: A logical workflow for the stability testing of **6-Bromo-1-chlorophthalazine**.

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